

An In-depth Technical Guide to 2,7-Dimethoxy-1,5-naphthyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,7-Dimethoxy-1,5-naphthyridine

Cat. No.: B3044758

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,7-Dimethoxy-1,5-naphthyridine**, including its chemical identity and a discussion of its synthesis and potential biological significance based on the broader class of naphthyridine compounds. It is important to note that while the chemical structure is defined, specific experimental data for this particular molecule is scarce in publicly available scientific literature. This document, therefore, focuses on established principles and methodologies applicable to its synthesis and characterization.

Compound Identification

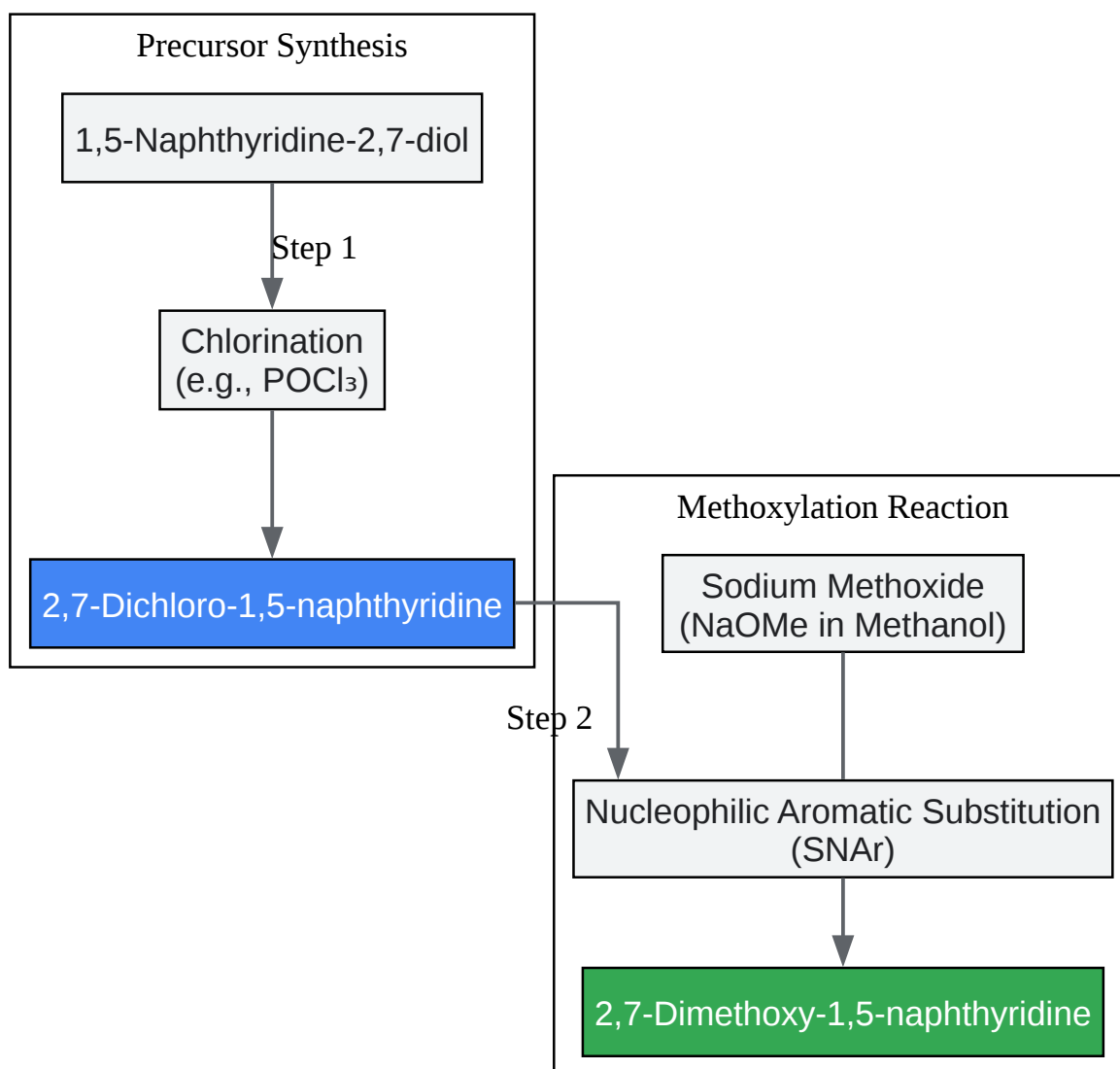
The fundamental identification details for **2,7-Dimethoxy-1,5-naphthyridine** are summarized below. A specific CAS Registry Number for this compound has not been identified in the searched databases, suggesting it may be a novel or less-characterized substance.

Parameter	Value	Source
IUPAC Name	2,7-dimethoxy-1,5-naphthyridine	PubChem
CAS Number	Not Available	-
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	PubChem
Molecular Weight	190.19 g/mol	Calculated
InChI Key	RYQMVLSBVFPJHP-UHFFFAOYSA-N	PubChem

General Synthetic Approach

While a specific, validated experimental protocol for the synthesis of **2,7-Dimethoxy-1,5-naphthyridine** is not available, a plausible and common synthetic strategy for this class of compounds involves the initial synthesis of a di-substituted naphthyridine core, followed by nucleophilic aromatic substitution to introduce the methoxy groups.

A likely precursor for this synthesis is 2,7-dichloro-1,5-naphthyridine. The chlorine atoms at the 2 and 7 positions are susceptible to displacement by nucleophiles, such as sodium methoxide.



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Caption: A plausible synthetic workflow for **2,7-Dimethoxy-1,5-naphthyridine**.

Experimental Protocols: A General Methodology

The following section outlines a general experimental protocol for the key methoxylation step, based on established chemical principles for nucleophilic aromatic substitution on halogenated naphthyridines. This is a representative, not a validated, procedure.

Objective: To synthesize **2,7-Dimethoxy-1,5-naphthyridine** from 2,7-dichloro-1,5-naphthyridine.

Materials:

- 2,7-dichloro-1,5-naphthyridine
- Sodium methoxide (NaOMe)
- Anhydrous methanol (MeOH)
- Inert gas (e.g., Argon or Nitrogen)
- Standard laboratory glassware for reflux and workup
- Magnetic stirrer and heating mantle

Procedure:

- **Reaction Setup:** A round-bottom flask is charged with 2,7-dichloro-1,5-naphthyridine and a magnetic stir bar. The flask is flushed with an inert gas.
- **Reagent Addition:** Anhydrous methanol is added to dissolve the starting material. A solution of sodium methoxide in methanol (typically 2.2 to 2.5 equivalents) is then added dropwise to the stirred solution at room temperature.
- **Reaction Conditions:** The reaction mixture is heated to reflux under an inert atmosphere. The progress of the reaction is monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Workup:** Upon completion, the reaction mixture is cooled to room temperature. The solvent is removed under reduced pressure. The resulting crude solid is then taken up in a suitable organic solvent (e.g., dichloromethane or ethyl acetate) and washed with water to remove inorganic salts.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated. The crude product is then purified, typically by column chromatography on silica gel, to yield the pure **2,7-dimethoxy-1,5-naphthyridine**.

- Characterization: The structure and purity of the final product would be confirmed using standard analytical techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), mass spectrometry (MS), and melting point analysis.

Biological Activity of the 1,5-Naphthyridine Scaffold

While the specific biological activity of **2,7-Dimethoxy-1,5-naphthyridine** is not documented, the 1,5-naphthyridine core is a recognized pharmacophore present in a variety of biologically active molecules. Derivatives of 1,5-naphthyridine have been investigated for a range of therapeutic applications. The introduction of methoxy groups can significantly influence the pharmacokinetic and pharmacodynamic properties of a molecule, including its solubility, metabolic stability, and target binding affinity. Further research would be required to determine the specific biological effects of the dimethoxy substitution pattern on the 1,5-naphthyridine scaffold.

Conclusion

2,7-Dimethoxy-1,5-naphthyridine is a defined chemical entity for which detailed experimental and biological data are not yet widely available. This guide provides its key identifiers and outlines a general, plausible synthetic route based on established methodologies for related compounds. The 1,5-naphthyridine scaffold is of significant interest in medicinal chemistry, and further investigation into this specific derivative is warranted to elucidate its physicochemical properties and biological activity. Researchers interested in this molecule should anticipate the need for de novo synthesis and comprehensive characterization.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com